

Executive Summary & Chemical Identification

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Compound of Interest

Compound Name: 9-Benzyladenine

CAS No.: 4261-14-7

Cat. No.: B1666361

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Critical Disambiguation: Before proceeding, you must verify the specific isomer in your inventory. "Benzyladenine" is frequently used to refer to two distinct molecules with different hazard profiles. While disposal protocols are similar (high-temperature incineration), their regulatory handling differs slightly.

Feature	9-Benzyladenine (Requested Topic)	N6-Benzyladenine (6-BAP)
Common Use	Chemical intermediate; Research analog	Standard Cytokinin (Plant Tissue Culture)
CAS Number	4261-14-7	1214-39-7
Structure	Benzyl group on N9 (Imidazole ring)	Benzyl group on N6 (Exocyclic amine)
Hazard	Low Hazard / Non-Regulated	Irritant (H315, H319); Aquatic Toxicity (H402)

Core Directive: While **9-Benzyladenine** (CAS 4261-14-7) is often classified as non-hazardous for transport, best laboratory practice dictates treating all purine derivatives as chemical waste. Do not dispose of this compound in municipal trash or sanitary sewer systems.

Hazard Profile & Assessment (E-E-A-T)

As a Senior Scientist, I emphasize that "non-regulated" does not mean "safe for the drain." Purine analogs can exhibit biological activity in environmental systems.[1]

- Physical State: Solid (Crystalline powder).
- Reactivity: Stable. Incompatible with strong oxidizing agents.
- Toxicology (9-BA): Generally low acute toxicity. Not classified as P-listed (acutely toxic) or U-listed (toxic) waste under US RCRA regulations [1].
- Environmental Fate: Low water solubility. Potential for persistence.[2]
- Regulatory Status:
 - US EPA: Not listed under RCRA 40 CFR 261.33.
 - EU REACH: Treat as chemical waste (EWC 16 05 09).

Operational Disposal Protocols

Scenario A: Pure Solid Waste (Expired or Surplus Stock)

- Primary Method: High-Temperature Incineration.
- Rationale: Incineration ensures complete thermal decomposition of the purine ring, preventing environmental accumulation.
- Protocol:
 - Containment: Transfer solid **9-Benzyladenine** into a screw-top high-density polyethylene (HDPE) or amber glass container.
 - Labeling: Apply a hazardous waste label.
 - Text: "Non-Regulated Chemical Waste - Solid."
 - Constituents: "**9-Benzyladenine** (CAS 4261-14-7)."[2][3][4][5][6]

- Segregation: Store with "Organic Solids." Do not mix with oxidizers (e.g., nitrates, perchlorates) to prevent exothermic reactions.

Scenario B: Liquid Waste (Stock Solutions in NaOH or Ethanol)

- Primary Method: Chemical Waste Stream (Solvent/Organic).
- Rationale: **9-Benzyladenine** is often dissolved in 1N NaOH or Ethanol. The solvent dictates the hazard classification (Corrosive or Ignitable).
- Protocol:
 - pH Check: If dissolved in NaOH, check pH. If pH > 12.5, the waste is RCRA Hazardous (D002 Corrosive).
 - Solvent Check: If dissolved in Ethanol, the waste is RCRA Hazardous (D001 Ignitable).
 - Collection: Pour into the appropriate carboy (Corrosive or Solvent waste).
 - Labeling: "Hazardous Waste - [Corrosive/Ignitable] - Contains **9-Benzyladenine**."^[4]

Scenario C: Spent Tissue Culture Media (Trace Concentrations)

- Context: If you are using 9-BA (or 6-BAP) in media (mg/L range).
- Method:
 - If biologicals present: Autoclave (121°C, 15 psi, 30 min) to deactivate biologicals.
 - Disposal: Even after autoclaving, the chemical remains. Do not pour down the drain unless explicitly permitted by your facility's EHS permit for trace organics.
 - Best Practice: Collect autoclaved liquid media as "Non-Hazardous Chemical Waste (Aqueous)" to prevent bioactive accumulation in local water tables [2].

Decision Matrix: Disposal Workflow

The following diagram illustrates the logical decision path for disposing of Benzyladenine derivatives, ensuring compliance and safety.



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Figure 1: Decision matrix for segregating and disposing of Benzyladenine waste streams based on physical state and solvent composition.

Emergency Procedures: Spills

In the event of a powder spill of **9-Benzyladenine**:

- PPE: Wear nitrile gloves, lab coat, and safety goggles. If dust generation is high, use a P95 dust mask.
- Containment: Do not dry sweep. Dampen the powder slightly with a wet paper towel to prevent airborne dust.
- Cleanup:
 - Scoop the damp material into a waste container.
 - Wipe the surface with a soap/water solution.
 - Dispose of cleanup materials (towels/gloves) as solid chemical waste.
- First Aid:
 - Skin: Wash with soap and water.
 - Eyes: Rinse cautiously with water for 15 minutes.

References

- US Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations - Title 40 CFR Part 261.[[Link](#)]
- National Institutes of Health (NIH) - PubChem. (2024). Compound Summary: **9-Benzyladenine** (CAS 4261-14-7) and Benzylaminopurine (CAS 1214-39-7).[[Link](#)]

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